

Formamide: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Formamide

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Introduction

Formamide (CH_3NO), also known as methanamide, is a versatile organic compound widely utilized in laboratory settings.[1][2] It is a clear, colorless, and hygroscopic liquid with a faint ammonia-like odor.[2][3][4] Its high dielectric constant and miscibility with water and many polar organic solvents make it an excellent solvent for a variety of applications.[2][5] In research and drug development, **formamide** is commonly used as a solvent for resins and plasticizers, a softener for paper and fiber, and a chemical feedstock for the synthesis of pharmaceuticals, herbicides, and pesticides.[2][5] It is also integral to molecular biology techniques, such as in hybridization buffers to lower the melting temperature of nucleic acid duplexes. Despite its utility, **formamide** presents significant health hazards that necessitate strict safety precautions and handling procedures. This guide provides an in-depth overview of **formamide**'s properties, hazards, and the essential protocols for its safe use in a laboratory environment.

Hazard Identification and Toxicology

Formamide is classified as a hazardous substance with significant health risks, including reproductive and developmental toxicity.[3][6][7][8][9][10][11]

2.1 Health Hazards Summary

- Reproductive Toxicity: **Formamide** is a known reproductive hazard.[3][6][7] It may damage fertility in both males and females.[3][8][9] Studies have shown testicular degeneration at high doses.
- Developmental Toxicity/Teratogenicity: **Formamide** is a suspected teratogen.[3] There is evidence that it is a teratogen in animals, and it should be treated as a possible teratogen in humans.[3] It may damage the unborn child.[6][8][9][10][11] Animal studies have demonstrated embryotoxic and weak teratogenic effects.[12]
- Carcinogenicity: **Formamide** is suspected of causing cancer.[8][9][11][13]
- Acute Effects:
 - Skin and Eye Irritation: Contact can cause skin irritation, rash, and serious eye irritation and burns.[1][3][6][7]
 - Respiratory Tract Irritation: Inhalation can irritate the nose and throat.[3]
 - Systemic Effects: The substance may be toxic to the blood, kidneys, liver, and central nervous system (CNS).[7][14] It is readily absorbed through the skin.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **formamide** is provided in the table below.

Property	Value
Molecular Formula	CH ₃ NO[15]
Molecular Weight	45.04 g/mol [16]
Appearance	Colorless, oily liquid[3][4][5][16]
Odor	Faint ammonia-like[2][4]
Melting Point	2-3 °C (36-37 °F)[5][10][15]
Boiling Point	210 °C (410 °F) (decomposes)[1][5][10][15]
Flash Point	154 - 175 °C (310 - 347 °F)[1][4][10][15]
Autoignition Temperature	>500 °C[10][15]
Vapor Pressure	0.08 mm Hg @ 20 °C[1][15]
Vapor Density	1.55 - 1.56 (vs air)[2][15]
Density	1.133 g/cm ³ [5][15]
Solubility	Miscible with water, ethanol, acetone, methanol, and ethylene glycol.[1][4][5][15]

Occupational Exposure Limits

Adherence to established occupational exposure limits is critical to minimize health risks. The limits set by various regulatory agencies are summarized below.

Agency	TWA (8-hour)	STEL (15-minute)	Notations
OSHA (PEL)	20 ppm[6][17]	30 ppm[6][17]	-
NIOSH (REL)	10 ppm[3][16]	-	Skin[6]
ACGIH (TLV)	10 ppm[3][6]	-	Skin[6][18]

Note: The "Skin" notation indicates that skin absorption is a significant route of exposure.[3][18]

Safe Handling and Storage Protocols

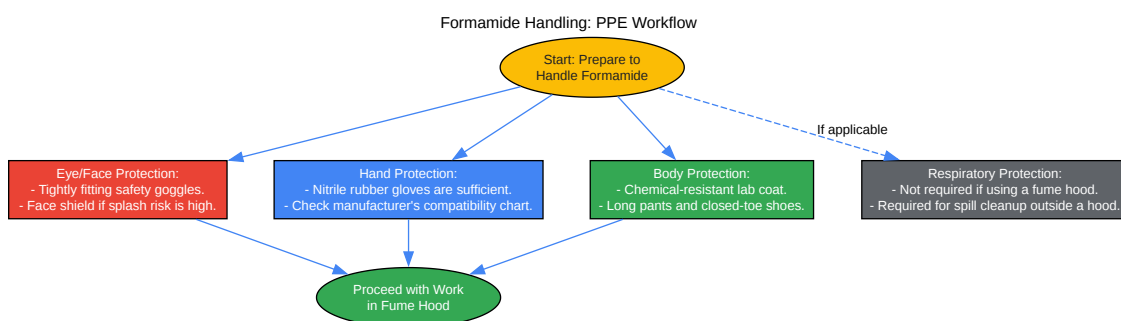
Due to its hazardous nature, all work with **formamide** must be conducted with strict adherence to safety protocols.

5.1 Engineering Controls

- Chemical Fume Hood: All work with **formamide** must be performed in a properly functioning and certified chemical fume hood to minimize inhalation exposure.[6][19]
- Ventilation: Ensure adequate ventilation in the laboratory.[6]
- Emergency Equipment: An eyewash station and emergency shower must be readily accessible in the immediate work area.[3][6]

5.2 Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **formamide**.

5.3 Experimental Protocol: General Handling

- Training: Before working with **formamide**, all personnel must be trained on its hazards, proper handling, and emergency procedures.[3][6][20] Personnel should review the Safety Data Sheet (SDS).[6]
- Designated Area: Confine all **formamide** work to a designated area within a certified chemical fume hood.[19]
- Don PPE: Put on all required PPE as outlined in the diagram above, including a lab coat, nitrile gloves, and chemical splash goggles.[6][7][19]
- Handling: Avoid contact with skin, eyes, and clothing.[7][8][20] Avoid inhaling vapors.[7]
- Dispensing: Ground all equipment when transferring or dispensing the material to prevent static discharge.[6]
- Post-Handling: After handling, wash hands and any potentially exposed skin areas thoroughly with soap and water, even if no direct contact is known to have occurred.[3]
- Decontamination: Remove and decontaminate any contaminated clothing before reuse.[20]

5.4 Storage Requirements

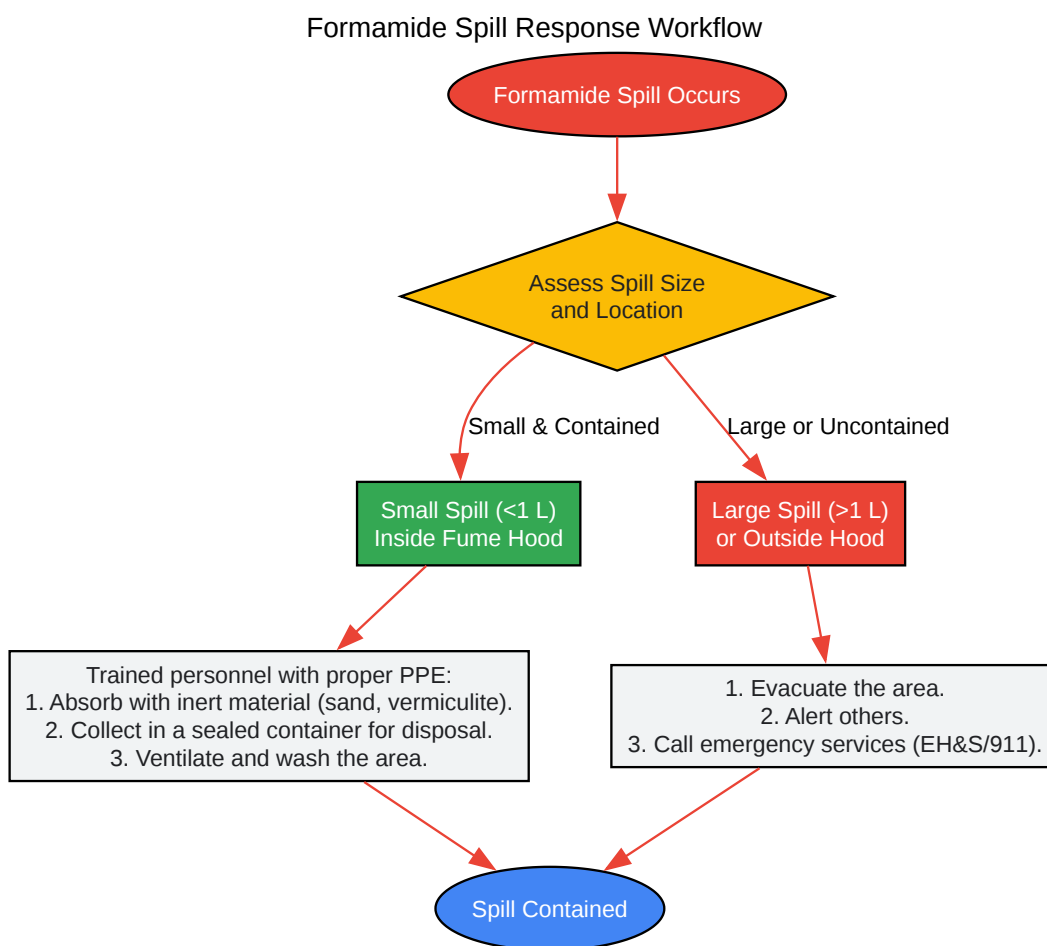
- Store **formamide** in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[6][7][19][20]
- Keep containers tightly closed to prevent absorption of moisture, as it is hygroscopic.[6][19]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, iodine, pyridine, and sulfur trioxide.[6][19] **Formamide** also attacks copper, brass, and lead.[19]
- It is recommended to store in the original container.[7][20]

Emergency Procedures

Prompt and correct response to emergencies is crucial to mitigate harm.

6.1 Spill Cleanup

The response to a spill depends on its size and location.



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Caption: Workflow for responding to a **formamide** spill in a laboratory setting.

Protocol for Small Spills (<1 L, inside a fume hood):

- Ensure you are wearing appropriate PPE, including respiratory protection if necessary.[\[6\]](#)[\[19\]](#)
- Absorb the spill with an inert, non-combustible material like vermiculite, dry sand, or earth.[\[3\]](#)
[\[6\]](#)
- Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[3\]](#)[\[19\]](#)
- Ventilate and wash the spill area thoroughly once cleanup is complete.[\[3\]](#)

Protocol for Large Spills (>1 L or any spill outside a fume hood):

- Immediately evacuate all personnel from the spill area.[\[3\]](#)[\[6\]](#)[\[19\]](#)
- Remove all sources of ignition.[\[6\]](#)
- Secure the area and prevent others from entering.[\[7\]](#)[\[19\]](#)
- Contact your institution's Environmental Health and Safety (EH&S) department or emergency services immediately.[\[6\]](#)[\[19\]](#) Do not attempt to clean up a large spill unless you are specifically trained and equipped to do so.[\[3\]](#)[\[19\]](#)

6.2 First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[6\]](#)[\[19\]](#) Seek immediate medical attention.
[\[6\]](#)[\[19\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[3\]](#) Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[6\]](#)[\[19\]](#) Seek medical attention.[\[6\]](#) For large area exposure, use an emergency shower.[\[19\]](#)
- Inhalation: Move the person to fresh air.[\[6\]](#)[\[19\]](#) If breathing is difficult, provide oxygen.[\[6\]](#) Seek immediate medical attention.[\[3\]](#)[\[6\]](#)[\[19\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[6] Seek immediate medical attention.[6][19]

Waste Disposal

Formamide and materials contaminated with it must be disposed of as hazardous waste.

- Collection: Collect waste **formamide** and contaminated materials (e.g., gloves, absorbent pads) in a tightly sealed, properly labeled hazardous waste container.[6][19]
- Storage: Store the waste container in a designated, secondary containment area, preferably within a fume hood, away from incompatible materials.[6]
- Disposal: Follow your institution's and local regulations for hazardous waste disposal.[3][21] Contact your EH&S department for waste pickup and disposal procedures.[6] Do not dispose of **formamide** down the drain.[11]

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